

2-Butynal CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Butynal

Cat. No.: B073574

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2-Butynal: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-butynal**, a reactive aldehyde of interest in various chemical and biological research fields. This document summarizes its core physicochemical properties and provides context for its relevance in experimental applications.

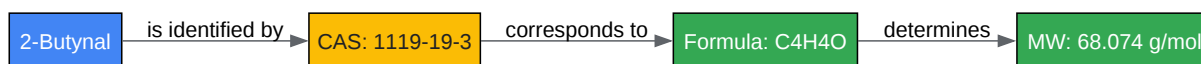
Core Physicochemical Data

The fundamental properties of **2-butynal** are essential for its application in research and development. Quantitative data for **2-butynal**, also known as tetrolaldehyde or methylacetylaldehyde, are summarized below for easy reference and comparison.

Property	Value	Reference
CAS Registry Number	1119-19-3	[1][2][3][4]
Molecular Formula	C4H4O	[1][2][3]
Molecular Weight	68.0740 g/mol	[1][2][3]
Alternate Molecular Weight	68.07 g/mol	[4]
IUPAC Name	but-2-ynal	[4]
Synonyms	Tetrolaldehyde, But-2-ynal, CH3CCCHO, 1-Formyl-1-propyne, Methylacetylaldehyde	[1][3][4][5]
Melting Point	-26°C	
Boiling Point	124.55°C	
Density	0.9050 g/cm ³	
Refractive Index	1.4053 (estimate)	

Logical Relationship: Identification and Properties

The accurate identification of a chemical compound is the foundation of all scientific research. The logical flow from a compound's name to its structural and physical properties is crucial. The following diagram illustrates this relationship for **2-butyne**.

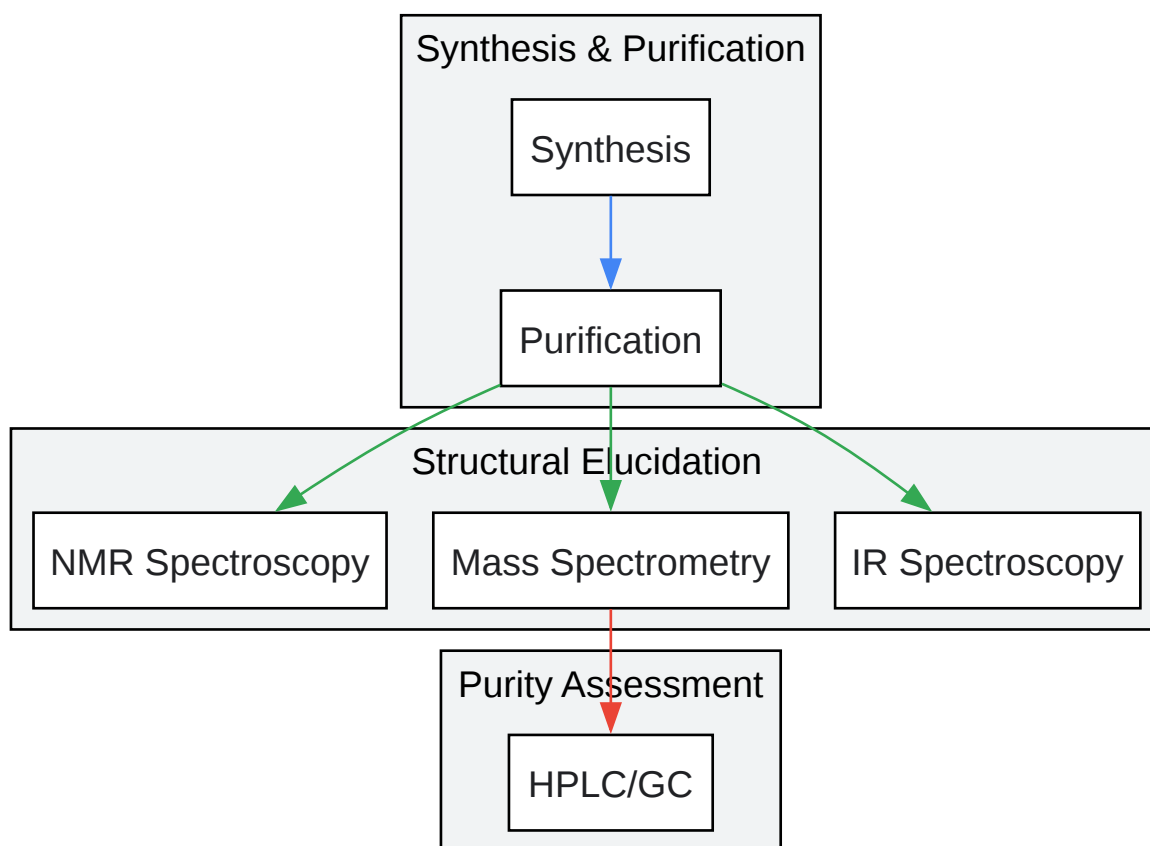


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Caption: Logical flow from compound name to its key identifiers.

Experimental Workflow: Compound Characterization

A typical workflow for the characterization of a chemical compound like **2-butynal** involves several key experimental stages. This process ensures the identity and purity of the substance before its use in further applications.



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Caption: Standard workflow for chemical compound characterization.

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